

Pyrimidine-2,4,5-triamine (CAS 3546-50-7): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: **Pyrimidine-2,4,5-triamine**

Cat. No.: **B1267316**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pyrimidine-2,4,5-triamine, with the CAS number 3546-50-7, is a heterocyclic organic compound belonging to the pyrimidine family. As a substituted pyrimidine, it serves as a versatile building block in organic synthesis and is of significant interest to researchers in medicinal chemistry and drug discovery. The pyrimidine scaffold is a core structure in numerous biologically active molecules, including nucleic acids, vitamins, and a wide array of therapeutic agents. This technical guide provides a detailed overview of the known properties, synthesis, and potential biological significance of **Pyrimidine-2,4,5-triamine**, presented in a format tailored for scientific and research applications.

Chemical and Physical Properties

The fundamental chemical and physical properties of **Pyrimidine-2,4,5-triamine** are summarized in the table below. These properties are crucial for its handling, characterization, and application in experimental settings.

Property	Value	Source
CAS Number	3546-50-7	[1]
Molecular Formula	C ₄ H ₇ N ₅	[1]
Molecular Weight	125.13 g/mol	[1]
IUPAC Name	Pyrimidine-2,4,5-triamine	[1]
Synonyms	2,4,5-Triaminopyrimidine	[1]
Appearance	Solid (form may vary)	N/A
Boiling Point (Predicted)	483.4 ± 48.0 °C	[2]
Density (Predicted)	1.512 ± 0.06 g/cm ³	[2]
pKa (Predicted)	8.15 ± 0.10	[2]
Storage Temperature	2-8°C	[2]

Synthesis Protocol

While a specific, detailed protocol for the synthesis of **Pyrimidine-2,4,5-triamine** is not readily available in published literature, a general and plausible synthetic route can be derived from established methods for analogous compounds, such as the synthesis of 2,4,5-triamino-6-alkoxypyrimidines. The following protocol is a representative example.

Reaction Scheme:

A potential synthetic pathway can be envisioned starting from a suitably substituted pyrimidine precursor, followed by amination reactions. A common strategy involves the reduction of a nitroso group.

Experimental Protocol:

Step 1: Nitrosation of a Diaminopyrimidine Precursor

- Dissolve the starting material, 2,4-diaminopyrimidine, in an appropriate aqueous acidic solution (e.g., hydrochloric acid or sulfuric acid) at a controlled temperature, typically below

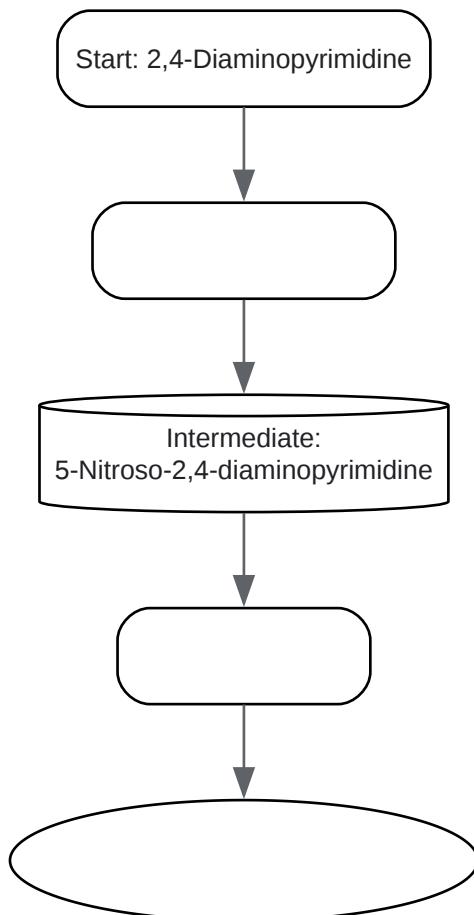
10°C.

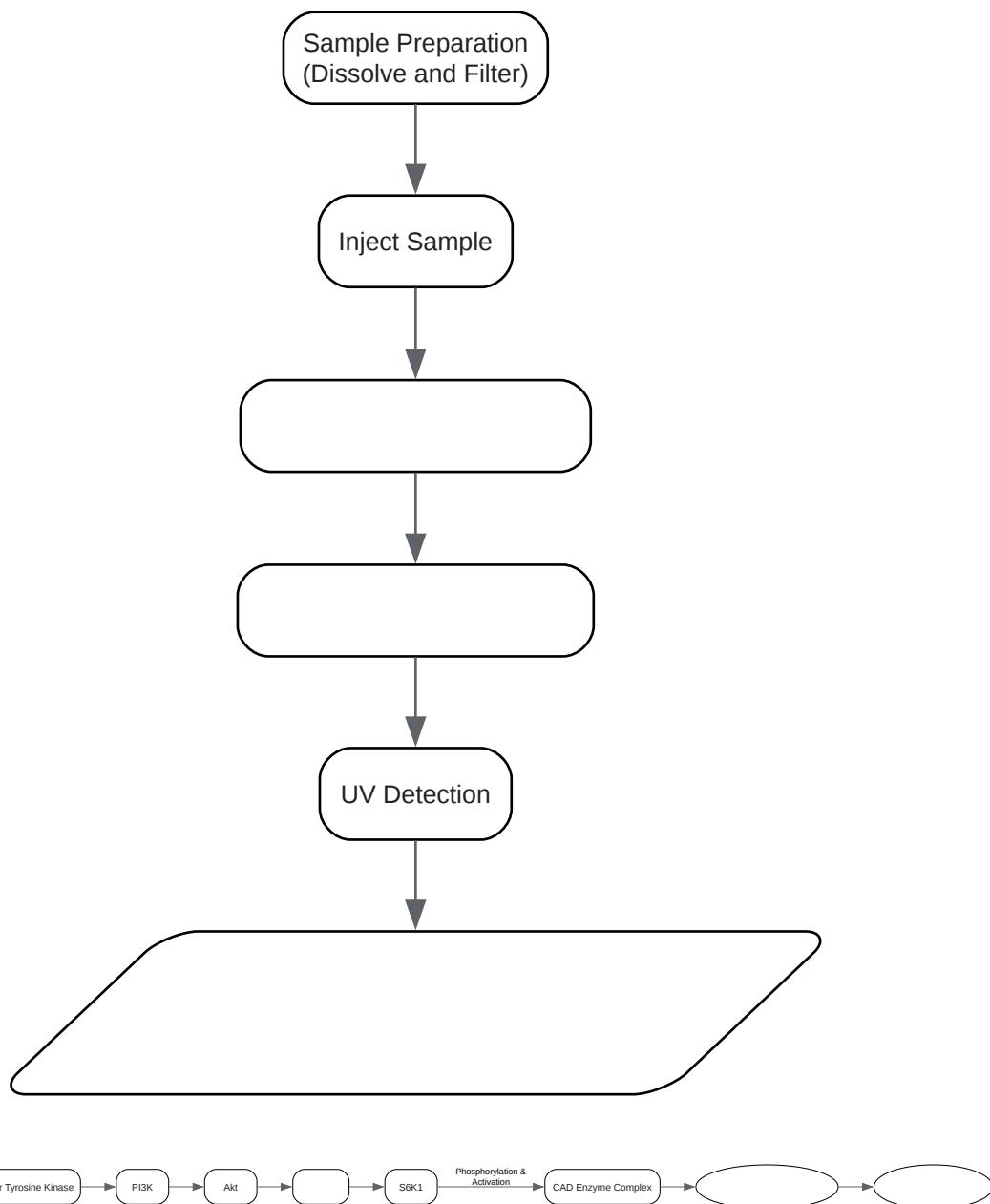
- Slowly add a solution of sodium nitrite (NaNO_2) dropwise to the pyrimidine solution while maintaining the low temperature and stirring vigorously.
- Continue the addition until a persistent blue or violet color is observed, indicating the formation of the 5-nitroso-2,4-diaminopyrimidine intermediate.
- Maintain the reaction mixture at a low temperature for an additional 30-60 minutes to ensure complete reaction.
- Isolate the precipitated 5-nitroso-2,4-diaminopyrimidine by filtration, wash with cold water, and dry under vacuum.

Step 2: Reduction of the Nitroso Group to an Amine

- Suspend the dried 5-nitroso-2,4-diaminopyrimidine in a suitable solvent, such as ethanol or methanol.
- Add a reducing agent. A common and effective method is catalytic hydrogenation. Introduce a palladium on carbon (Pd/C) catalyst to the suspension.
- Pressurize the reaction vessel with hydrogen gas (H_2) to a suitable pressure (e.g., 50 psi).
- Stir the mixture at room temperature until the hydrogen uptake ceases, indicating the completion of the reduction.
- Filter the reaction mixture through a pad of celite to remove the catalyst.
- Evaporate the solvent from the filtrate under reduced pressure to yield the crude **Pyrimidine-2,4,5-triamine**.
- Purify the product by recrystallization from an appropriate solvent system to obtain the final product of high purity.

Logical Workflow for Synthesis:



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References

- 1. Pyrimidine-2,4,5-triamine | C4H7N5 | CID 148506 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,4,5-TRIAMINOPYRIMIDINE CAS#: 3546-50-7 [m.chemicalbook.com]
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